

Amprolium Hydrochloride (CAS 137-88-2): A Technical Guide to Research Applications

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Compound of Interest

Compound Name: Amprolium Hydrochloride

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Abstract

Amprolium hydrochloride, a synthetic thiamine analog, is a well-established anticoccidial agent used extensively in the poultry industry. Its primary mechanism of action involves the competitive inhibition of thiamine transport in *Eimeria* species, leading to vitamin B1 deficiency and subsequent parasite starvation. This technical guide provides an in-depth overview of the research applications of **amprolium hydrochloride**, with a focus on its established role in parasitology and its emerging potential in other research fields. This document details its mechanism of action, summarizes key quantitative data, provides comprehensive experimental protocols, and visualizes associated biological pathways and workflows.

Core Application: Anticoccidial Agent

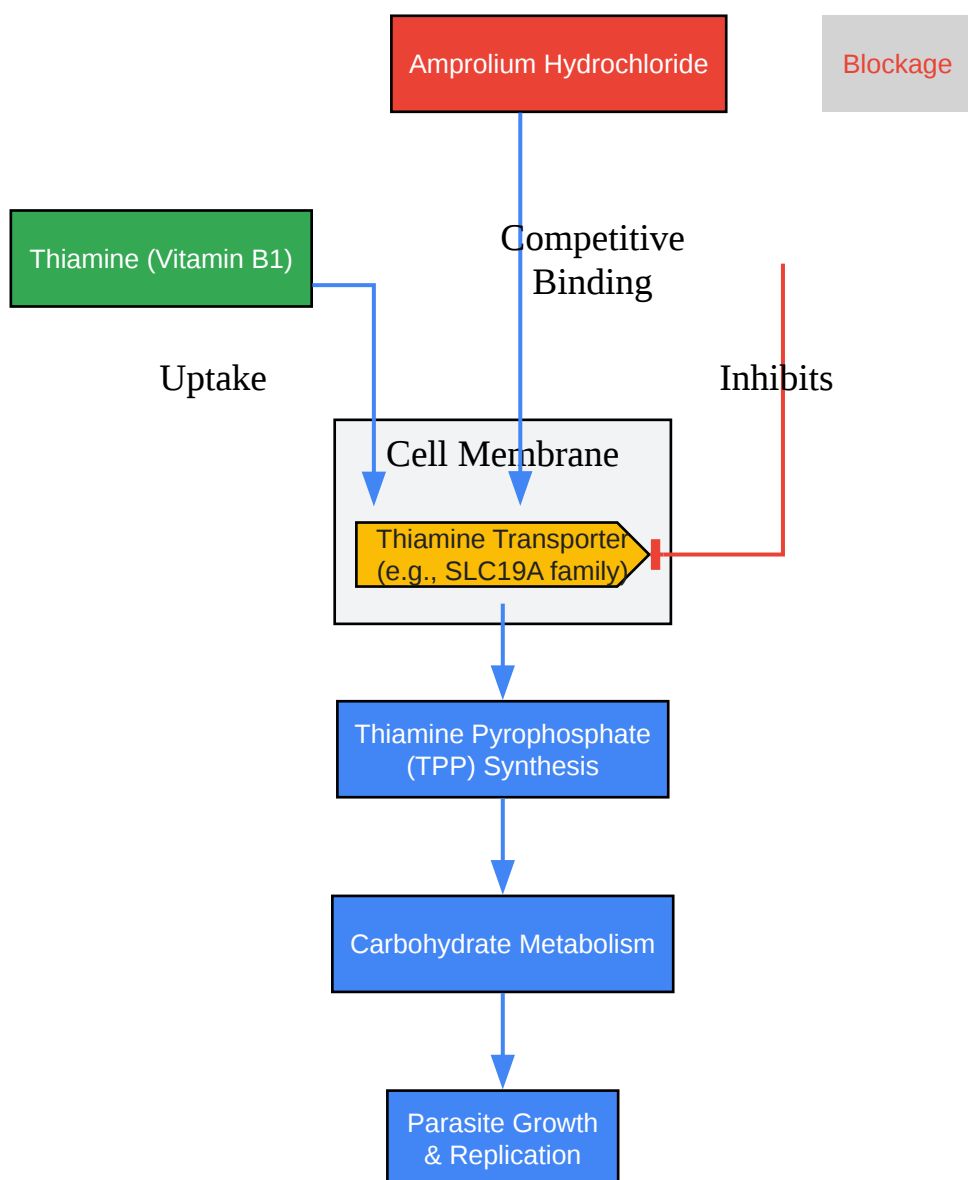
Amprolium has been a cornerstone in the control of coccidiosis, a parasitic disease of the intestinal tract of animals caused by coccidian protozoa of the genus *Eimeria*.^[1] Its efficacy is particularly noted against *Eimeria tenella*, *E. necatrix*, and *E. acervulina*.^[2]

Mechanism of Action: Thiamine Transport Inhibition

Amprolium's structural similarity to thiamine (Vitamin B1) is the basis of its anticoccidial activity.^[3] It competitively inhibits the active transport of thiamine into the parasite. The thiamine

transport system of the *Eimeria* parasite is significantly more sensitive to amprolium than that of the host animal, which accounts for its selective toxicity and safety margin.[1]

Recent structural biology studies have elucidated the molecular basis of this interaction. Cryo-electron microscopy has shown that amprolium binds to the human thiamine transporters SLC19A2 and SLC19A3, which are homologs of the parasite's transporter. The aminopyrimidine ring of amprolium occupies the same binding pocket as the corresponding ring of thiamine.[4] This blockage of thiamine uptake prevents the synthesis of thiamine pyrophosphate, a crucial cofactor for carbohydrate metabolism in the parasite, ultimately leading to its death.[2] The drug is most effective during the first generation of schizonts, a stage of the parasite's life cycle with high thiamine demand.[2]



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Mechanism of Amprolium's Anticoccidial Action.

Quantitative Data: Efficacy and Pharmacokinetics

The following tables summarize key quantitative data related to **amprolium hydrochloride's** efficacy and pharmacokinetic properties.

Table 1: In Vitro Inhibition of Thiamine Uptake

Parameter	Organism/Cell Type	Value	Reference
Ki (app)	E. tenella schizonts	7.6 µM	[5]
Ki (app)	Chick intestinal cells	326 µM	[5]

| Ki (app) | Chick intestinal cells | 1150 µg/L [[5] |

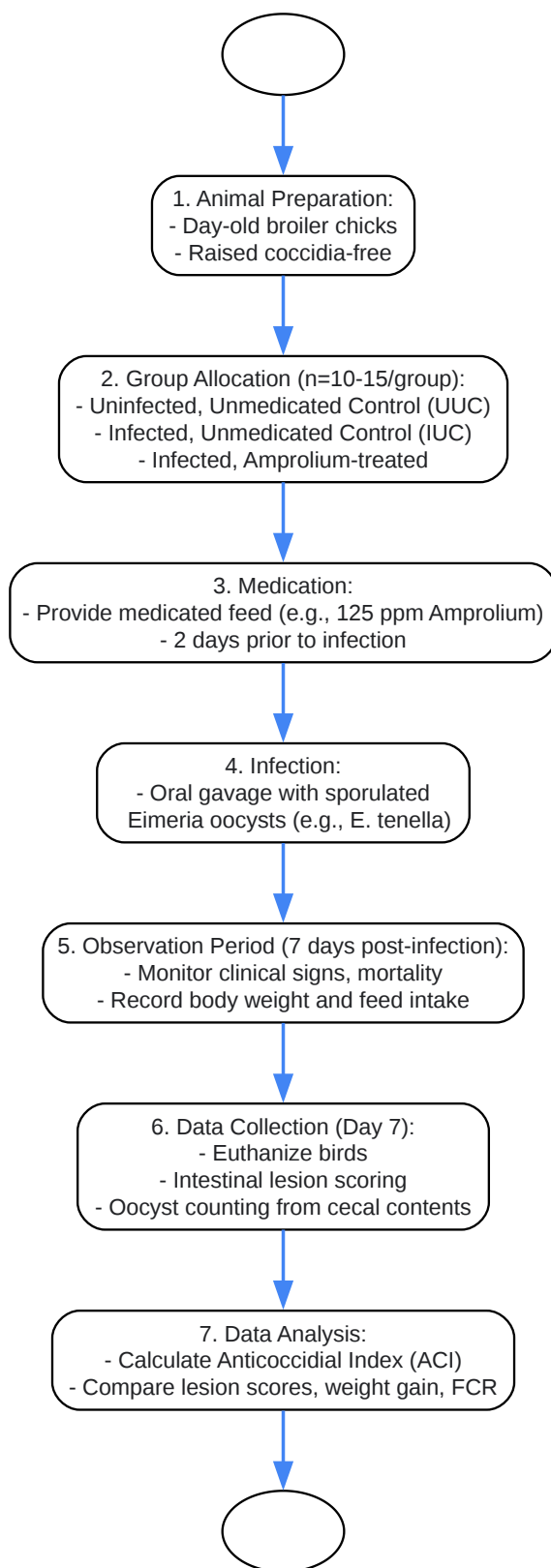
Table 2: Pharmacokinetic Parameters in Chickens

Parameter	Dosage	Value	Reference
Peak Plasma Concentration (Cmax)	30 mg/kg (i.v.)	42.9 µg/mL	[6]
Time to Peak (Tmax)	30 mg/kg (i.v.)	3.67 hours	[6]
Systemic Bioavailability	30 mg/kg (i.v.)	66%	[6]
Elimination Half-life (t1/2β)	30 mg/kg (i.v.)	4.89 hours	[6]

| Total Body Clearance | 30 mg/kg (i.v.) | 0.562 mL/kg/min [[6] |

Experimental Protocol: Anticoccidial Sensitivity Test (AST)

This protocol outlines a general method for evaluating the efficacy of **amprolium hydrochloride** against *Eimeria* species in broiler chickens.



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Workflow for an Anticoccidial Sensitivity Test.

Methodology:

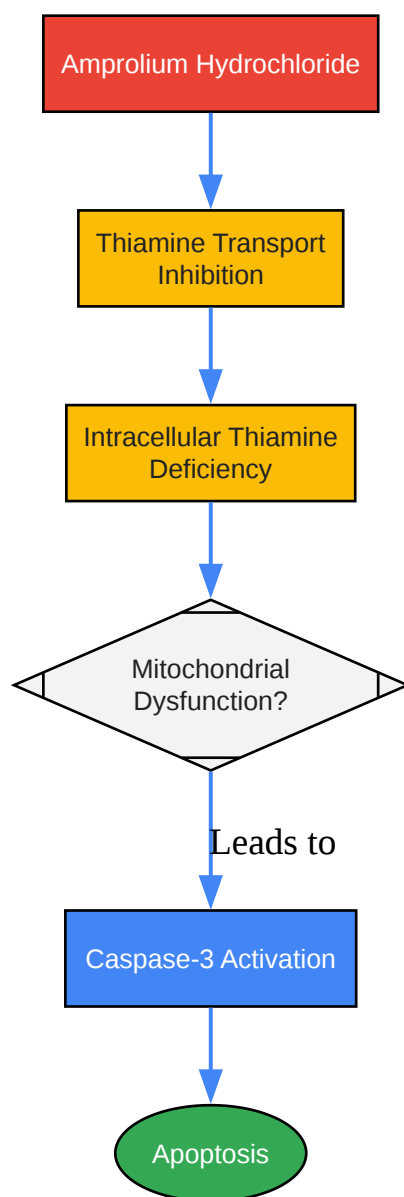
- **Animal Preparation:** Day-old broiler chicks are raised in a thoroughly cleaned and disinfected environment to ensure they are free from prior coccidial infection. They are provided with a standard, non-medicated starter feed and water ad libitum.
- **Group Allocation:** At approximately 12-14 days of age, birds are randomly allocated to different treatment groups. A typical experiment would include an uninfected, unmedicated control group, an infected, unmedicated control group, and one or more infected groups treated with amprolium at various concentrations (e.g., 125 ppm in feed).
- **Medication:** Medicated feed is provided to the treatment groups for a specified period, typically starting 48 hours before experimental infection.
- **Infection:** Each bird in the infected groups is individually inoculated via oral gavage with a standardized dose of sporulated *Eimeria* oocysts.
- **Data Collection:**
 - **Performance:** Body weight and feed consumption are recorded for each group to calculate weight gain and feed conversion ratio (FCR).
 - **Lesion Scoring:** Approximately 7 days post-infection, a subset of birds from each group is euthanized, and the intestines are examined for lesions characteristic of coccidiosis. Lesions are scored on a scale of 0 to 4.
 - **Oocyst Counts:** Fecal or cecal samples are collected to determine the number of oocysts shed per gram.
- **Efficacy Evaluation:** The efficacy of amprolium is assessed using indices such as the Anticoccidial Sensitivity Test (AST), which is based on the reduction in mean lesion scores compared to the infected, unmedicated control. A reduction of 50% or more typically indicates sensitivity.[7]

Emerging Research Application: Induction of Apoptosis

While less explored, there is evidence to suggest that **amprolium hydrochloride** may have applications in cancer research due to its ability to induce apoptosis. A study has shown that amprolium can induce apoptosis in rat pheochromocytoma (PC12) cells.

Putative Mechanism of Action

The precise signaling pathway for amprolium-induced apoptosis is not yet fully elucidated. However, it is hypothesized to be linked to its primary function as a thiamine antagonist. Thiamine deficiency has been shown to induce apoptosis in neuronal cells. The mechanism may involve the activation of executioner caspases, such as caspase-3.



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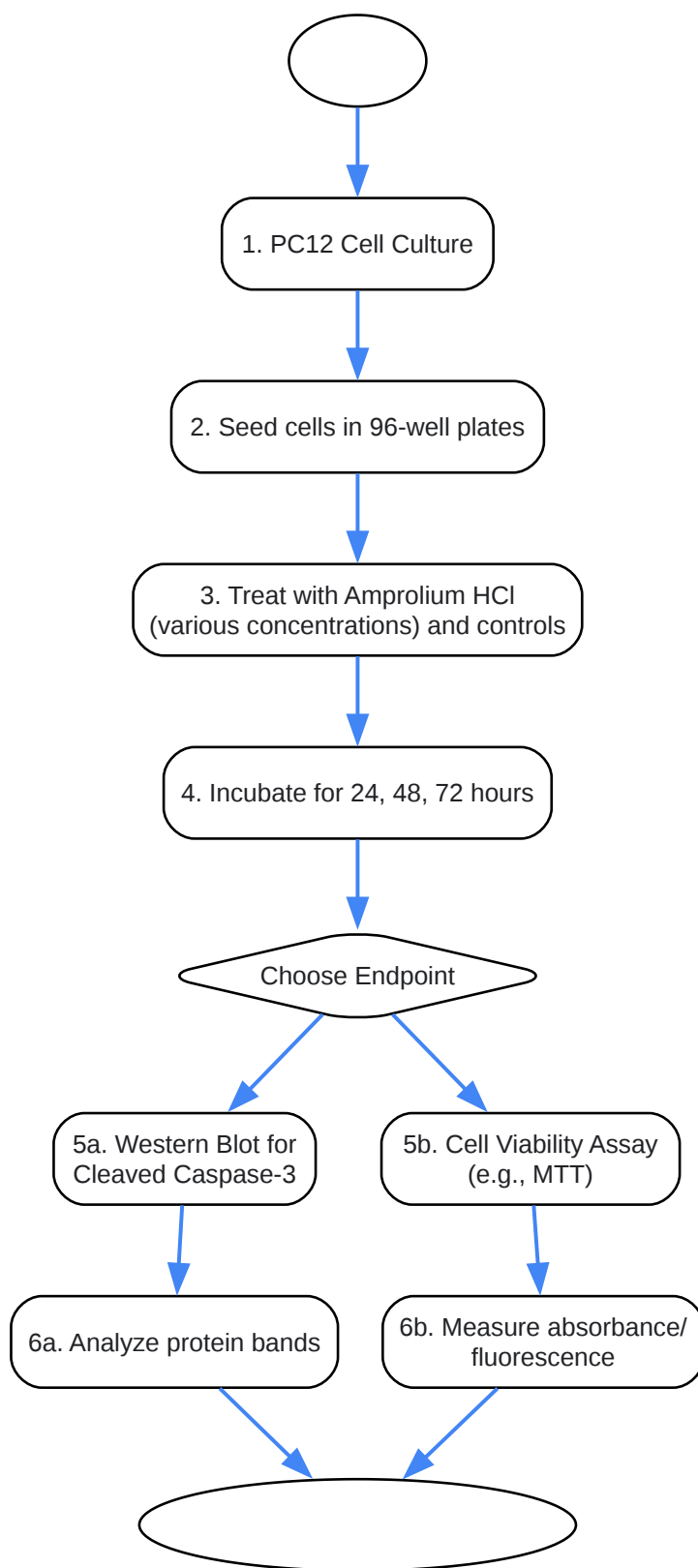
Hypothesized Apoptotic Signaling Pathway of Amprolium.

Experimental Protocol: In Vitro Apoptosis Assay in PC12 Cells (Proposed)

This proposed protocol describes a method to investigate the apoptotic effects of **amprolium hydrochloride** on PC12 cells.

Methodology:

- Cell Culture: PC12 cells are cultured in RPMI-1640 medium supplemented with 10% horse serum, 5% fetal bovine serum, and penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- Treatment: Cells are seeded in 96-well plates and allowed to adhere overnight. The culture medium is then replaced with fresh medium containing various concentrations of **amprolium hydrochloride** (e.g., 10, 50, 100 µM) or a vehicle control (e.g., sterile water or PBS). A positive control for apoptosis, such as staurosporine (1 µM), should also be included.
- Incubation: Cells are incubated with the treatments for 24, 48, and 72 hours.
- Apoptosis Assessment:
 - Caspase-3 Activation (Western Blot):
 - Cell Lysate Preparation: After treatment, cells are washed with ice-cold PBS and lysed with RIPA buffer containing protease inhibitors.
 - Protein Quantification: The protein concentration of the lysates is determined using a BCA assay.
 - SDS-PAGE and Transfer: Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
 - Immunoblotting: The membrane is blocked and then incubated with a primary antibody specific for cleaved caspase-3. After washing, a horseradish peroxidase (HRP)-conjugated secondary antibody is applied.
 - Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system. An increase in the cleaved caspase-3 fragment (approximately 17 kDa) indicates apoptosis.
 - Cell Viability Assay: Cell viability can be assessed using an MTT or PrestoBlue assay according to the manufacturer's instructions. A decrease in viability in amprolium-treated cells would be indicative of a cytotoxic or apoptotic effect.



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Proposed Workflow for In Vitro Apoptosis Assay.

Conclusion

Amprolium hydrochloride remains a significant tool in veterinary medicine for the control of coccidiosis, with a well-defined mechanism of action centered on the competitive inhibition of thiamine transport. The quantitative data and experimental protocols provided herein offer a robust framework for its continued study in this context. Furthermore, the emerging evidence of its pro-apoptotic effects in cell culture models suggests a potential new avenue for research in oncology. The detailed methodologies presented in this guide are intended to facilitate further investigation into both the established and prospective applications of this compound.

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